

Myristoylcarnitine: A Comparative Analysis of its Levels in Health and Disease

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Myristoylcarnitine**

Cat. No.: **B1233240**

[Get Quote](#)

For Immediate Release: A Comprehensive Guide for Researchers and Drug Development Professionals

Myristoylcarnitine, a long-chain acylcarnitine, is emerging as a significant biomarker in the study of various metabolic disorders. Its role in cellular energy metabolism, specifically in the transport of long-chain fatty acids into the mitochondria for β -oxidation, positions it as a key indicator of mitochondrial function. Alterations in its circulating levels have been observed in several pathological conditions, offering potential insights into disease mechanisms and therapeutic targets. This guide provides a comparative analysis of **Myristoylcarnitine** levels in healthy individuals versus those in diseased states, supported by experimental data and detailed methodologies.

Quantitative Data Summary

The following table summarizes the plasma concentrations of **Myristoylcarnitine** in healthy individuals and patients with Chronic Fatigue Syndrome and End-Stage Renal Disease.

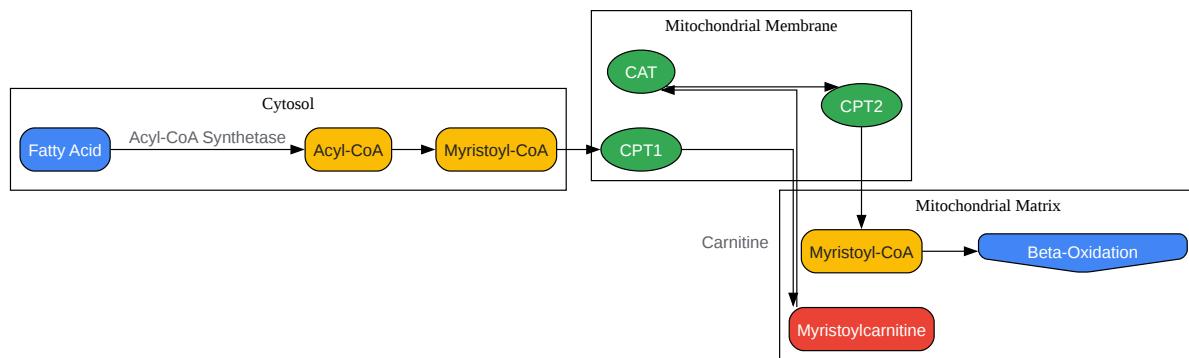
Condition	Analyte	Mean Concentration (μM)	Standard Deviation (μM)	Notes
Healthy Controls	Long-Chain Acylcarnitines	1.73	0.15	This value represents the total long-chain acylcarnitine pool, including Myristoylcarnitine . [1]
Chronic Fatigue Syndrome (Males)	Acylcarnitines	9.3	3.7	Compared to healthy male controls with a mean of $13.4 \pm 4.6 \mu\text{M}$. This represents total acylcarnitines. [2]
Chronic Fatigue Syndrome (Females)	Acylcarnitines	8.9	7.0	Compared to healthy female controls with a mean of $15.5 \pm 4.4 \mu\text{M}$. This represents total acylcarnitines. [2]
End-Stage Renal Disease (Pre-dialysis)	L-Carnitine	19.5	5.6	While not specific to Myristoylcarnitine , this indicates a general disturbance in carnitine homeostasis. [3]

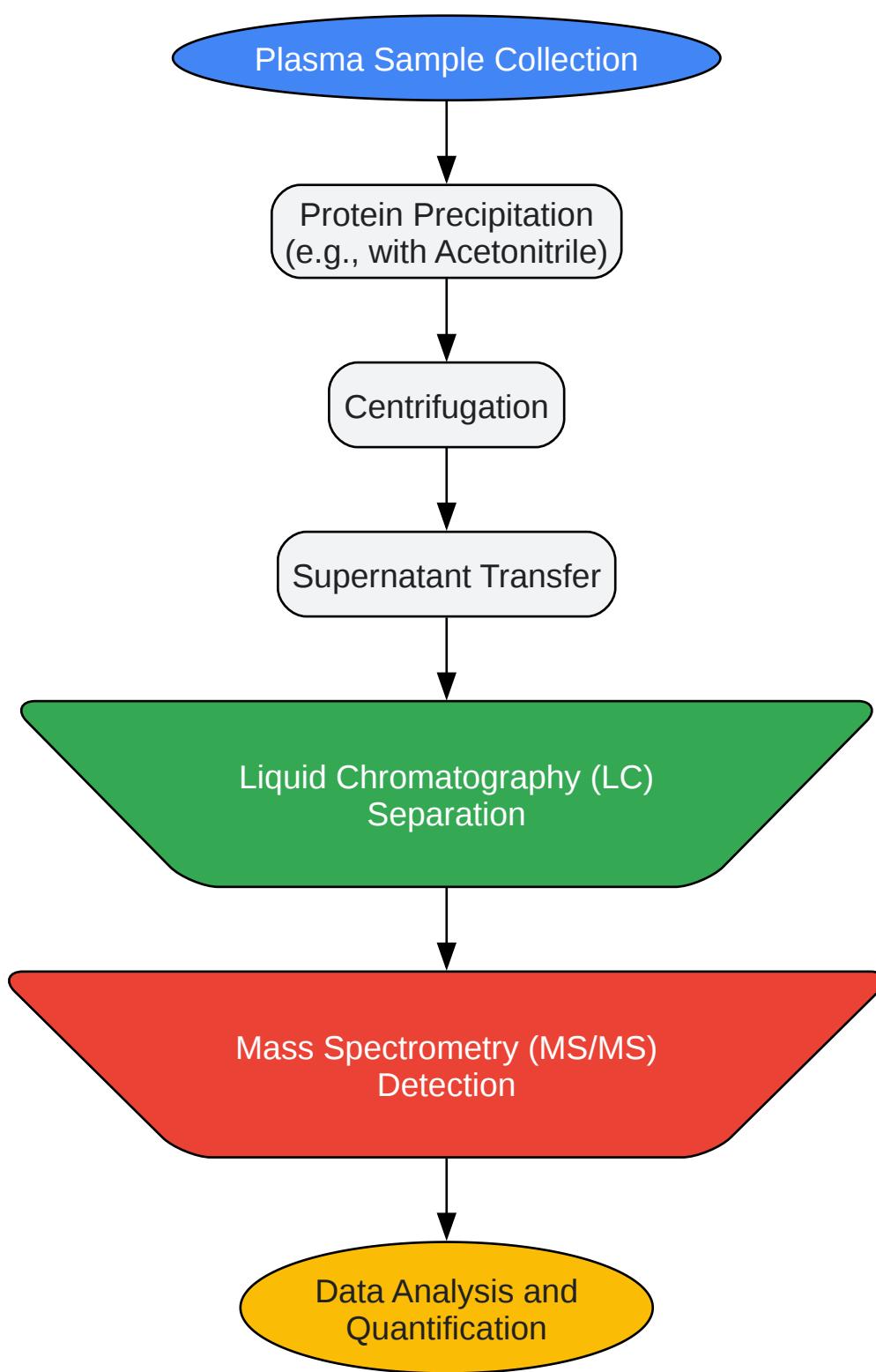
End-Stage Renal Disease (on Hemodialysis)	Nonacylated Acylcarnitines	Increased	-	Levels of nonacylated acylcarnitines, which include Myristoylcarnitine, are noted to increase with the duration of hemodialysis. ^[4] [5]
---	----------------------------	-----------	---	--

Note: Data specifically isolating **Myristoylcarnitine** concentrations across these conditions is limited in the reviewed literature. The provided data pertains to broader categories of acylcarnitines. Further targeted metabolomic studies are required to establish the precise concentration ranges of **Myristoylcarnitine** in these specific disease states.

Signaling Pathways and Experimental Workflows

To understand the significance of **Myristoylcarnitine** levels, it is crucial to visualize its role in metabolic pathways and the methods used for its quantification.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. plioplys.com [plioplys.com]
- 2. Plasma acylcarnitine levels increase with healthy aging - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Impact of hemodialysis on endogenous plasma and muscle carnitine levels in patients with end-stage renal disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. LC-MS/MS-based simultaneous quantification of acylcarnitines, eicosapentaenoic acid, and docosahexaenoic acid: exploring potential biomarkers in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. An LC-MS/MS method to quantify acylcarnitine species including isomeric and odd-numbered forms in plasma and tissues - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Myristoylcarnitine: A Comparative Analysis of its Levels in Health and Disease]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1233240#comparing-myristoylcarnitine-levels-in-healthy-vs-diseased-states>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com